

Application Notes and Protocols: Preparation of (-)-Sweroside Stock Solution in DMSO

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Compound of Interest

Compound Name: (-)-Sweroside

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Audience: Researchers, scientists, and drug development professionals.

Introduction

(-)-Sweroside is a secoiridoid glycoside found in various medicinal plants and is recognized for its wide range of biological activities, including anti-inflammatory, antioxidant, hepatoprotective, and anti-osteoporotic effects.[1][2][3] In laboratory settings, a well-characterized and properly prepared stock solution is crucial for obtaining reliable and reproducible experimental results. Dimethyl sulfoxide (DMSO) is a common solvent for dissolving **(-)-Sweroside** for in vitro studies due to its high solubilizing capacity for many organic compounds.[4][5][6][7] These application notes provide a detailed protocol for the preparation, storage, and handling of a **(-)-Sweroside** stock solution in DMSO.

Data Presentation

For ease of reference, the key quantitative data for **(-)-Sweroside** are summarized in the table below.

Property	Value	Source
Molecular Formula	$C_{16}H_{22}O_9$	[8] [9] [10]
Molecular Weight	358.34 g/mol	[8] [9] [11]
Appearance	White to off-white solid/crystalline powder	[10]
Purity	$\geq 95\%$ (LC/MS-ELSD)	
Solubility in DMSO	≥ 30 mg/mL	[7]
Storage Temperature	-20°C	[8] [11]

Experimental Protocols

Materials and Equipment

- **(-)-Sweroside** (purity $\geq 95\%$)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryovials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile pipette tips
- Personal Protective Equipment (PPE): lab coat, safety glasses, and gloves

Preparation of a 10 mM (-)-Sweroside Stock Solution

This protocol describes the preparation of 1 mL of a 10 mM **(-)-Sweroside** stock solution in DMSO. Adjust volumes as needed for your specific experimental requirements.

Calculations:

- Molecular Weight (MW) of **(-)-Sweroside**: 358.34 g/mol

- To make a 10 mM solution (which is 0.010 mol/L):
 - Mass (g) = Concentration (mol/L) x Volume (L) x MW (g/mol)
 - Mass (mg) = 10 mmol/L x 0.001 L x 358.34 g/mol x 1000 mg/g
 - Mass (mg) = 3.58 mg

Procedure:

- Preparation: Don appropriate PPE. Ensure the work area is clean and dry. Allow the **(-)-Sweroside** vial and DMSO to equilibrate to room temperature before opening to prevent condensation.
- Weighing: Carefully weigh out 3.58 mg of **(-)-Sweroside** powder using a calibrated analytical balance and transfer it to a sterile microcentrifuge tube.
- Solubilization: Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **(-)-Sweroside** powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. Visually inspect the solution to ensure there are no undissolved particulates.
- Aliquoting and Storage:
 - For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 μ L) in sterile cryovials or microcentrifuge tubes.
 - Store the aliquots at -20°C.^{[4][11]} When stored properly, the stock solution should be stable for up to 24 months.^[4]

Working Solution Preparation

For cell-based assays, the DMSO stock solution must be further diluted in culture medium to the desired final concentration. It is crucial to ensure the final concentration of DMSO in the culture medium is low (typically <0.1%) to avoid solvent-induced cytotoxicity.^[5]

Example Dilution for a 100 μ M Working Solution:

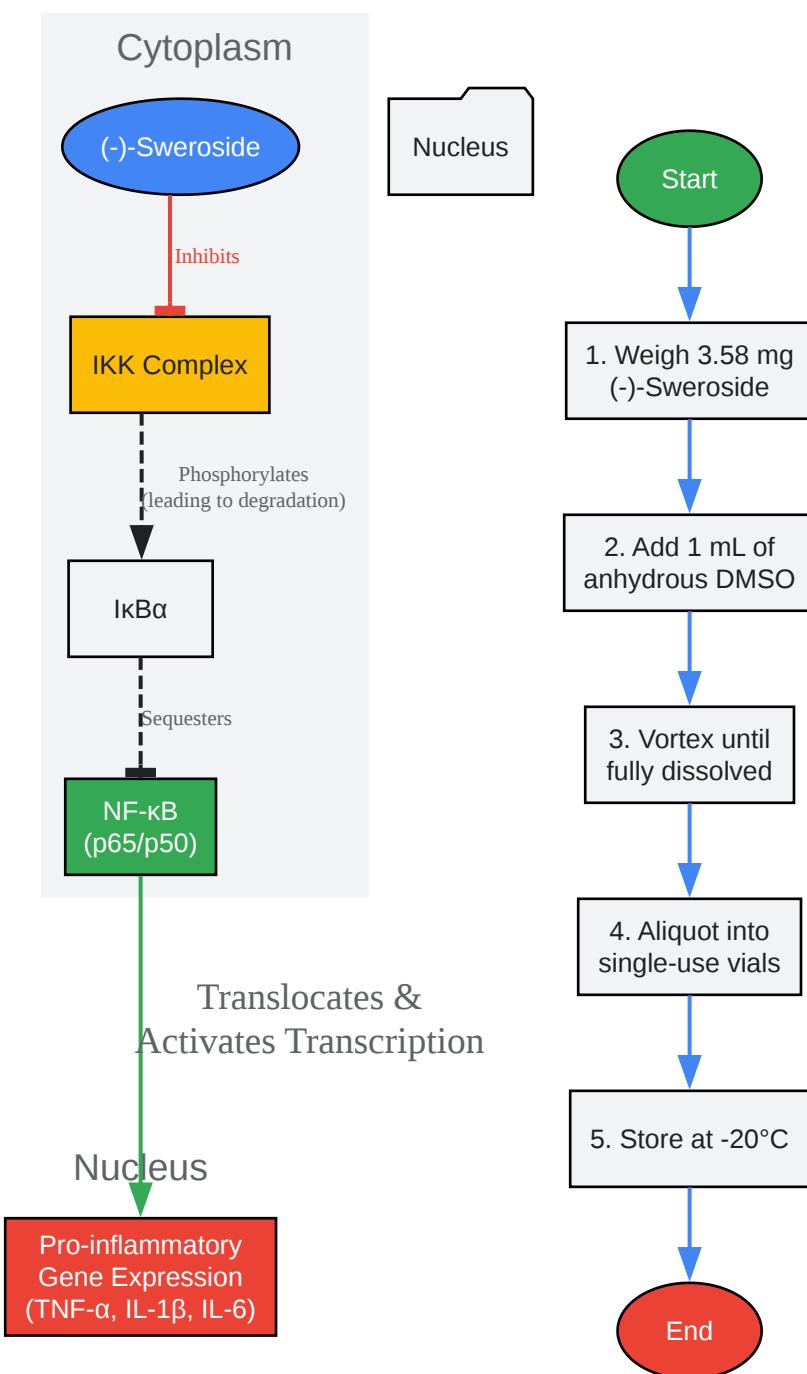
- Thaw a single aliquot of the 10 mM **(-)-Sweroside** stock solution at room temperature.
- To prepare a 100 μ M working solution, dilute the 10 mM stock solution 1:100 in cell culture medium. For example, add 10 μ L of the 10 mM stock solution to 990 μ L of cell culture medium.
- Mix gently by pipetting up and down before adding to your experimental setup.

Note: Always prepare fresh working solutions from the frozen stock on the day of the experiment.[\[4\]](#)

Mandatory Visualization

Signaling Pathways Modulated by **(-)-Sweroside**

(-)-Sweroside has been shown to exert its biological effects by modulating several key signaling pathways.[\[1\]](#)[\[12\]](#) The diagram below illustrates the inhibitory action of **(-)-Sweroside** on the NF- κ B pathway, a central regulator of inflammation.

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